

# Application Notes and Protocols for Mercurous Bromide

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## Compound of Interest

Compound Name: *Mercurous bromide*

Cat. No.: *B092202*

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This document provides detailed application notes and protocols for the safe handling and storage of **mercurous bromide** ( $Hg_2Br_2$ ). It is imperative to treat **mercurous bromide** as a highly toxic substance and to adhere to the following procedures to minimize exposure and ensure laboratory safety.

## Hazard Identification and Overview

**Mercurous bromide** is a white to yellow crystalline powder that is sensitive to light.[1][2][3] When heated, it changes color from white to yellow and decomposes, which can release toxic mercury and bromine fumes.[4][5] It is fatal if swallowed, inhaled, or in contact with skin.[1][6][7] Prolonged or repeated exposure may cause damage to the central nervous system and kidneys.[4][8]

Primary Hazards:

- Acute Toxicity: Fatal if swallowed, in contact with skin, or if inhaled.[1][6][7]
- Organ Toxicity: May cause damage to organs through prolonged or repeated exposure.[1][6][7]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[6][7]

# Quantitative Data Summary

The following tables summarize key quantitative data for **mercurous bromide**.

Table 1: Physical and Chemical Properties

| Property            | Value  | Reference                               |
|---------------------|--|---|
| Molecular Formula   | Hg <sub>2</sub> Br <sub>2</sub>                | <a href="#">[1]</a> <a href="#">[5]</a> |
| Molecular Weight    | 560.99 g/mol                                   | <a href="#">[1]</a> <a href="#">[5]</a> |
| Appearance          | White to yellow tetragonal crystals or powder. | <a href="#">[1]</a> <a href="#">[5]</a> |
| Melting Point       | 405 °C (761 °F)                                | <a href="#">[1]</a> <a href="#">[5]</a> |
| Boiling Point       | Sublimes at approximately 390 °C (734 °F)      | <a href="#">[1]</a>                     |
| Solubility in Water | 3.9 x 10 <sup>-5</sup> g/100 mL                | <a href="#">[5]</a>                     |
| Density             | 7.307 g/cm <sup>3</sup>                        | <a href="#">[1]</a>                     |

Table 2: Occupational Exposure Limits for Mercury Compounds

| Organization | Limit                           | Notes                                   |
|--------------|---------------------------------|---|
| OSHA (PEL)   | 0.1 mg/m <sup>3</sup> (as Hg)   | Ceiling                                 |
| ACGIH (TLV)  | 0.025 mg/m <sup>3</sup> (as Hg) | 8-hour TWA, Skin                        |
| NIOSH (REL)  | 0.05 mg/m <sup>3</sup> (as Hg)  | 10-hour TWA, Skin (for Hg vapor)        |
| NIOSH (IDLH) | 10 mg/m <sup>3</sup> (as Hg)    | Immediately Dangerous to Life or Health |

Data primarily for inorganic mercury compounds as specific limits for **mercurous bromide** are not always available.[\[1\]](#)

# Experimental Protocols

## Personal Protective Equipment (PPE)

All personnel handling **mercurous bromide** must use the following PPE:

- Respiratory Protection: A NIOSH-approved respirator is required if there is a risk of inhalation. For unknown exposure levels or emergencies, a full-facepiece, positive-pressure, air-supplied respirator should be used.[9]
- Eye and Face Protection: Chemical safety goggles and a full-face shield are mandatory where dusting or splashing is possible.[9]
- Skin Protection: Impervious gloves (e.g., nitrile rubber) must be worn. A lab coat, apron, or coveralls are necessary to prevent skin contact.[9]
- Footwear: Closed-toe shoes are required.

## Engineering Controls

- Ventilation: Work with **mercurous bromide** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[8][9] Local exhaust ventilation should be used to control airborne dust.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the work area.[8][9]

## Handling Protocol

- Preparation:
  - Designate a specific area for handling **mercurous bromide**.
  - Ensure all necessary PPE is available and in good condition.
  - Verify that the fume hood and other engineering controls are functioning correctly.
  - Have spill cleanup materials readily available.

- Dispensing and Weighing:
  - Conduct all dispensing and weighing operations within a chemical fume hood to minimize dust generation.[8]
  - Use a non-sparking spatula for transferring the powder.
  - Handle the material gently to avoid creating airborne dust.
- General Handling:
  - Avoid contact with skin, eyes, and clothing.[6]
  - Do not eat, drink, or smoke in the handling area.[6]
  - Wash hands thoroughly after handling, even if gloves were worn.[6][8]
  - Keep the container tightly closed when not in use.[8]

## Storage Protocol

- Container: Store in a tightly closed, properly labeled container.[8][9] Do not store in metal containers.[8]
- Location: Store in a cool, dry, well-ventilated area away from incompatible substances.[8][9] The storage area should be a locked cabinet or room designated for poisons.[4]
- Light Sensitivity: Protect from direct sunlight and light exposure, as **mercurous bromide** can darken upon exposure.[1][2][8]
- Incompatibilities: Store away from strong oxidizing agents, sodium, and potassium.[8]

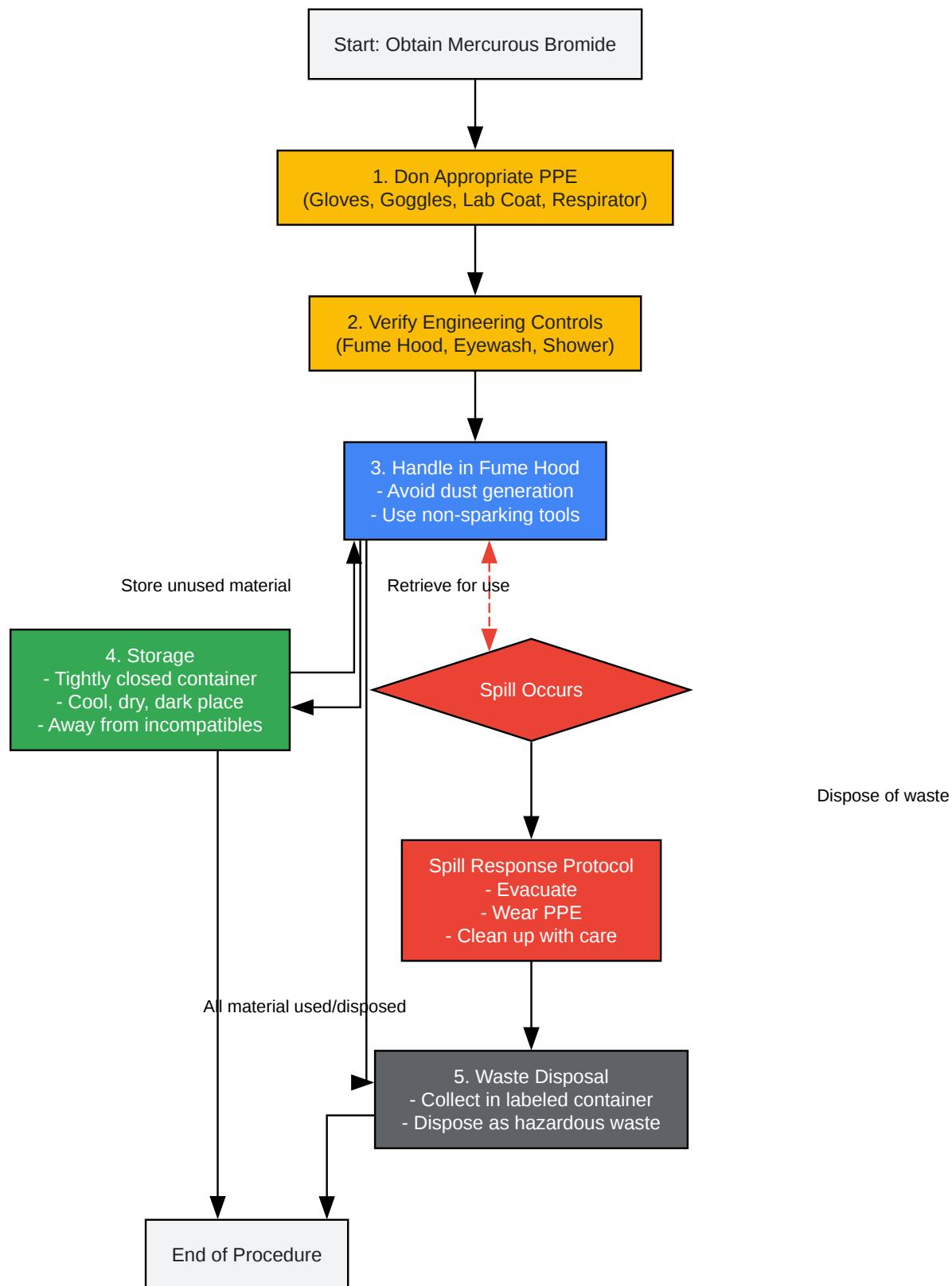
## Spill and Waste Disposal Protocol

- Spill Response:
  - Evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection.[9]

- Carefully sweep up the spilled solid, avoiding dust generation.[8]
- Place the spilled material into a suitable, labeled container for disposal.[8]
- The spill area can be treated with sulfur powder or calcium polysulfide to suppress residual mercury.[9]

- Waste Disposal:
  - All **mercurous bromide** waste and contaminated materials are considered hazardous waste.
  - Dispose of waste in accordance with local, state, and federal regulations.
  - Do not dispose of **mercurous bromide** down the drain.

## Visualized Workflow

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Caption: Workflow for safe handling and storage of **mercurous bromide**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Mercurous Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b092202#handling-and-storage-procedures-for-mercurous-bromide\]](https://www.benchchem.com/product/b092202#handling-and-storage-procedures-for-mercurous-bromide)

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